

"lauryl linoleate CAS number and safety data sheet"

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Compound of Interest

Compound Name: Lauryl linoleate

Cat. No.: B1599269

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An In-depth Technical Guide to Lauryl Linoleate

This technical guide provides comprehensive information on the chemical properties and safety data for **lauryl linoleate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification

Lauryl linoleate is an ester product.^[1] It is identified by the following properties:

| Identifier | Value | Source |
|-------------------|---|-----------------|
| CAS Number | 795300-43-5 | [1][2][3][4][5] |
| Synonyms | Dodecyl 9,11-octadecadienoate, 9,11-Octadecadienoic acid, dodecyl ester | [2][5] |
| Molecular Formula | C30H56O2 | [1][2][3][5] |
| Molecular Weight | 448.77 g/mol (or 448.76 g/mol) | [1][2][3][5] |
| Purity | >99% | [2][3][5] |
| Physical State | Liquid | [2][3] |

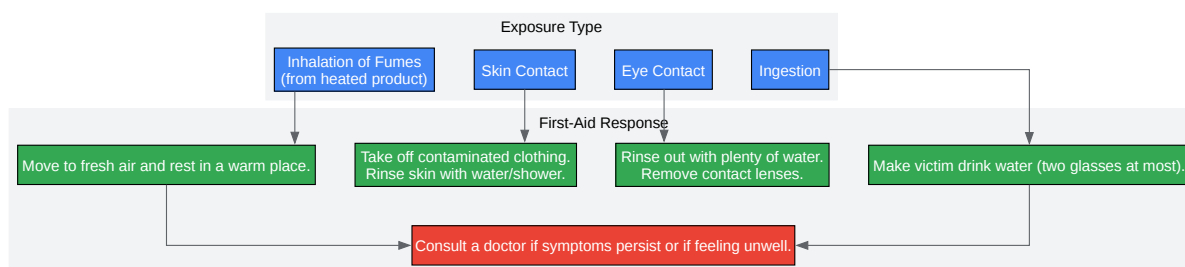
Safety Data Sheet (SDS) Summary

The following sections summarize the key safety information for **lauryl linoleate**.

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **lauryl linoleate** is not classified as a hazardous substance or mixture.[5]

- GHS Hazard Pictograms: None[6]
- GHS Signal Word: Not applicable[5]
- GHS Hazard Statements: None[6]
- GHS Precautionary Statements: None[6]

The following diagram outlines the recommended first-aid procedures in case of exposure.



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First-aid procedures for **lauryl linoleate** exposure.

- Suitable Extinguishing Media: Use extinguishing media appropriate for the surrounding fire. No limitations on extinguishing agents are given for this substance.

- Hazardous Combustion Products: Burning may produce carbon monoxide (CO) and carbon dioxide (CO₂).^[5]
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus and full protective clothing.^[5]

The following diagram illustrates the general workflow for handling **lauryl linoleate** in a laboratory setting.



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General workflow for handling **lauryl linoleate**.

- Handling: Observe the usual precautions for handling chemicals. Avoid spillage and contact with skin and eyes.^[5]
- Storage: Store in a freezer in a dry and cool area.^{[2][3][5]} Keep containers well-closed and in a ventilated space.^[5]
- Acute Toxicity: The product is not classified as toxic.^[5]
- Carcinogenicity: No ingredient of this product at levels greater than or equal to 0.1% is identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.

- Ecological Information: No ecological damage is known or expected under normal use. The product is not soluble in water.[5]

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **lauryl linoleate** would be specific to the research application and are not provided in the general safety data sheets. Researchers should develop their own protocols in accordance with laboratory safety guidelines and the information provided in this guide. This product is intended for research use only and not for human or veterinary use.[3]

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References

- 1. LAURYL LINOLEATE | 795300-43-5 [chemicalbook.com]
- 2. larodan.com [larodan.com]
- 3. Sapphire North America [sapphire-usa.com]
- 4. LAURYL LINOLEATE CAS#: 795300-43-5 [m.chemicalbook.com]
- 5. cosmobioussa.com [cosmobioussa.com]
- 6. makingcosmetics.com [makingcosmetics.com]
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